

Spectroscopic Properties of 4'-Thiouridine 5'-Triphosphate

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Compound of Interest

Compound Name: 4'-Thiouridine 5'-triphosphate

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Technical Guide for Structural Biology & Aptamer Development

Executive Summary & Molecular Distinction

4'-Thiouridine 5'-triphosphate (4'-thioUTP) is a modified ribonucleotide where the furanose ring oxygen is replaced by a sulfur atom. This single atom substitution confers high nuclease resistance and unique thermodynamic stability to the resulting RNA, making it a critical reagent in SELEX (Systematic Evolution of Ligands by Exponential Enrichment) and therapeutic RNA development.

CRITICAL DISTINCTION: Researchers frequently confuse 4'-thiouridine (sugar modification) with 4-thiouridine (base modification).

- 4'-thioUTP (Target): Sulfur in the ribose ring (). Used for high-affinity aptamers.
- 4-thioUTP (s4UTP): Sulfur on the uracil base (). Used for photo-crosslinking ()

nm).

Molecular Architecture

Feature	4'-ThioUTP (Sugar Modified)	4-ThioUTP (Base Modified)
Modification Site	Furanose Ring (Position 4')	Uracil Base (Position 4)
Atom Swap	in sugar	in base
Primary Utility	Nuclease Resistance, Aptamers	UV Crosslinking
UV	~262 nm (Like UTP)	~330 nm (Distinct)

Spectroscopic Characterization

The spectroscopic identity of 4'-thioUTP is defined by a "silent" UV spectrum (relative to UTP) but a drastically shifted NMR profile due to the heavy atom effect of sulfur in the sugar ring.

A. UV-Visible Spectroscopy

Unlike s4U, the 4'-thio modification does not perturb the conjugated

-system of the uracil base. Therefore, the electronic transitions remain largely unchanged.

- :

(pH 7.5)

- Extinction Coefficient (

):

- Spectral Shape: Identical to UTP.

- Diagnostic Note: The absence of an absorbance band at

confirms the material is not the base-modified s4UTP.

B. Nuclear Magnetic Resonance (NMR) - The Fingerprint

NMR is the definitive method for validating 4'-thioUTP. The substitution of Oxygen (

) with Sulfur (

) in the ring causes significant upfield shifts (shielding) for the adjacent carbons (

and

) due to the lower electronegativity of sulfur compared to oxygen.

NMR Chemical Shifts (Diagnostic)

Carbon Position	Standard UTP (ppm)	4'-ThioUTP (ppm)	Shift (ppm)
C4' (Ring)	~80 - 85	~46 - 50	-35 ppm (Upfield)
C1' (Anomeric)	~88 - 90	~59 - 65	-25 ppm (Upfield)
C2' / C3'	~70 - 75	~75 - 78	Minor Downfield

- Interpretation: The signal at ~46-50 ppm for C4' is the "smoking gun" for 4'-thioribose. In standard RNA, no sugar carbon resonates this far upfield.

NMR Characteristics

- H1' (Anomeric Proton): Typically appears as a doublet at ~5.5 - 6.0 ppm.
- Coupling Constant (J_{H1'-H2'}): ~3-5 Hz.
 - Significance: This coupling constant reflects the sugar pucker. 4'-thioRNA strongly favors the C3'-endo (North-type) conformation, which pre-organizes the nucleotide for A-form helix formation, explaining the high thermal stability of 4'-thioRNA duplexes.

C. Mass Spectrometry[1]

- Formula:

(Free Acid)

- Molecular Weight:

- Mass Shift:

relative to UTP (

).

- Ionization: Negative mode ESI-MS typically yields

at

.

Experimental Workflow: Quality Control & Incorporation

The following protocol ensures the integrity of 4'-thioUTP before use in enzymatic assays (e.g., T7 transcription).

Protocol: QC by HPLC-UV-MS

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse),

.

- Mobile Phase A:

TEAA (Triethylammonium acetate), pH 7.0.

- Mobile Phase B: Acetonitrile.

- Gradient: 0-10% B over 20 mins (highly polar triphosphate elutes early).

- Detection:
 - UV: Monitor

.
 - MS: Monitor

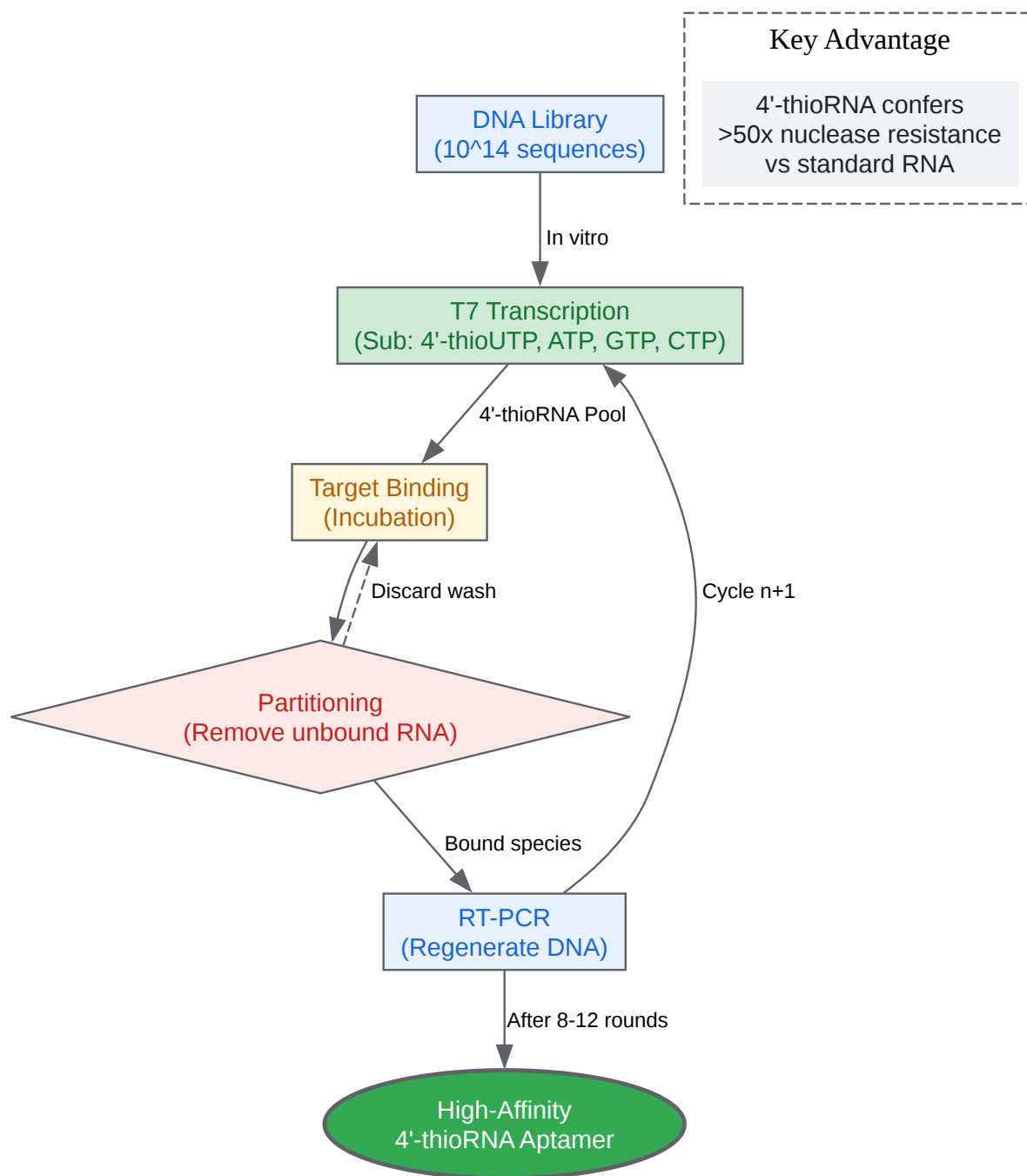
(Negative mode).
- Acceptance Criteria: Single peak at

with matching mass. Absence of

absorbance (impurity check).

Diagram: SELEX Workflow with 4'-ThioUTP

The following Graphviz diagram illustrates the selection cycle using 4'-thioUTP to generate nuclease-resistant aptamers.



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Caption: SELEX cycle utilizing 4'-thioUTP. The modified RNA pool exhibits superior stability, allowing for selection in biological fluids.

Applications in Drug Development

Nuclease Resistance

4'-thioRNA is remarkably resistant to nucleases.

- Mechanism: The 4'-sulfur atom alters the conformation and steric environment of the sugar-phosphate backbone, preventing the in-line attack mechanism required by many ribonucleases (e.g., RNase A).
- Data: Half-life () in human plasma is often , compared to minutes for unmodified RNA.

Thermodynamic Stability

Duplexes formed by 4'-thioRNA (with complementary RNA) exhibit higher melting temperatures (

) than standard RNA:RNA duplexes.

- Cause: The preferred C3'-endo pucker of the 4'-thioribose pre-organizes the strand into an A-form geometry, reducing the entropic penalty of duplex formation.

References

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Sources

- 1. [organicchemistrydata.org](https://www.organicchemistrydata.org) [[organicchemistrydata.org](https://www.organicchemistrydata.org)]
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